

An In-depth Technical Guide to 1,2,3-Propanetriol Diacetate

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Compound of Interest

Compound Name: *1,2,3-Propanetriol, diacetate*

Cat. No.: B7824952

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Introduction: Understanding the Versatility of 1,2,3-Propanetriol Diacetate

1,2,3-Propanetriol diacetate, more commonly known as diacetin or glyceryl diacetate, is a versatile organic compound that holds significant importance across a multitude of scientific and industrial sectors.^[1] It is a diester of glycerol and acetic acid, resulting in a compound that skillfully balances hydrophilic and lipophilic characteristics.^[2] This unique duality makes it an invaluable component in formulations ranging from pharmaceuticals and cosmetics to food and beverage production.^[3]

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It aims to provide a deep dive into the core chemical identity of 1,2,3-propanetriol diacetate, its physicochemical properties, synthesis, and critical applications, with a particular focus on its role in research and pharmaceutical development. The information presented herein is grounded in authoritative sources to ensure scientific integrity and support your advanced applications.

Part 1: Chemical Identity and Nomenclature

Precise identification of a chemical substance is paramount in research and development to ensure reproducibility and compliance with regulatory standards. 1,2,3-Propanetriol diacetate is typically a mixture of two isomers, 1,2-glyceryl diacetate and 1,3-glyceryl diacetate.^{[4][5]} The general CAS number 25395-31-7 is commonly used to refer to this mixture.^{[5][6]}

Key Identifiers

A comprehensive list of identifiers for 1,2,3-propanetriol diacetate is provided below to facilitate unambiguous identification and information retrieval from chemical databases and regulatory documents.

Identifier	Value	Source(s)
Primary Common Name	Diacetin	[4] [5]
IUPAC Name	(2-acetoxy-3-hydroxypropyl) acetate	[7]
CAS Number	25395-31-7	[5] [6] [7] [8]
EC Number	246-941-2	[5] [7]
Molecular Formula	C ₇ H ₁₂ O ₅	[8] [9]
Molecular Weight	176.17 g/mol	[7] [8]
Food Additive Number	E1517	[5]

Synonyms

The extensive use of 1,2,3-propanetriol diacetate across various industries has led to a wide array of synonyms. Awareness of these synonyms is crucial for conducting thorough literature searches and understanding technical documentation from diverse sources.

- Glycerol diacetate[\[1\]](#)[\[7\]](#)
- Glyceryl diacetate[\[7\]](#)
- Glycerin diacetate[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Acetin, di-[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Diacetylglycerol[\[1\]](#)[\[2\]](#)
- (Hydroxymethyl)ethylene acetate

- 1,2,3-Propanetriol, 1,2-diacetate
- Glycerol 1,2-diacetate
- 3-Hydroxypropane-1,2-diyI diacetate^[3]

Part 2: Physicochemical Properties and Their Implications

The utility of 1,2,3-propanetriol diacetate in various applications is a direct consequence of its distinct physicochemical properties. Its nature as a clear, colorless, and somewhat oily liquid with a high boiling point and hygroscopic tendencies dictates its role as a solvent, emollient, and plasticizer.^{[4][5]}

Property	Value	Source(s)
Appearance	Clear, colorless, viscous, oily liquid	[4] [5]
Odor	Mild, fatty, or odorless	[5]
Boiling Point	280 °C (536 °F; 553 K)	[1] [4]
Melting Point	-30 °C (-22 °F; 243 K)	[1] [4]
Density	1.17 g/mL at 25 °C	[5] [11]
Refractive Index	n _{20/D} 1.440	[5] [11]
Solubility	Soluble in water, alcohol, and ether. Slightly soluble in benzene.	[1]
Vapor Pressure	<1 mmHg @ 20 °C	[12] [13]

The high boiling point and low vapor pressure make it a stable solvent in many formulations.^[4] ^[13] Its miscibility with water and alcohol, coupled with its ability to dissolve other organic compounds, makes it an excellent carrier and solvent in complex mixtures.^[1] The hygroscopic nature of diacetin is leveraged in cosmetic and personal care products to retain moisture.

Part 3: Synthesis and Manufacturing Overview

The primary industrial synthesis of 1,2,3-propanetriol diacetate involves the esterification of glycerol with acetic acid or acetic anhydride.^{[3][11]} This reaction is typically catalyzed by a strong acid.^[3] The process yields a mixture of mono-, di-, and tri-acetylated glycerides, from which the diacetate fraction is purified, often through distillation.^[3]

Generalized Synthesis Workflow

The following diagram illustrates a typical workflow for the synthesis of 1,2,3-propanetriol diacetate.

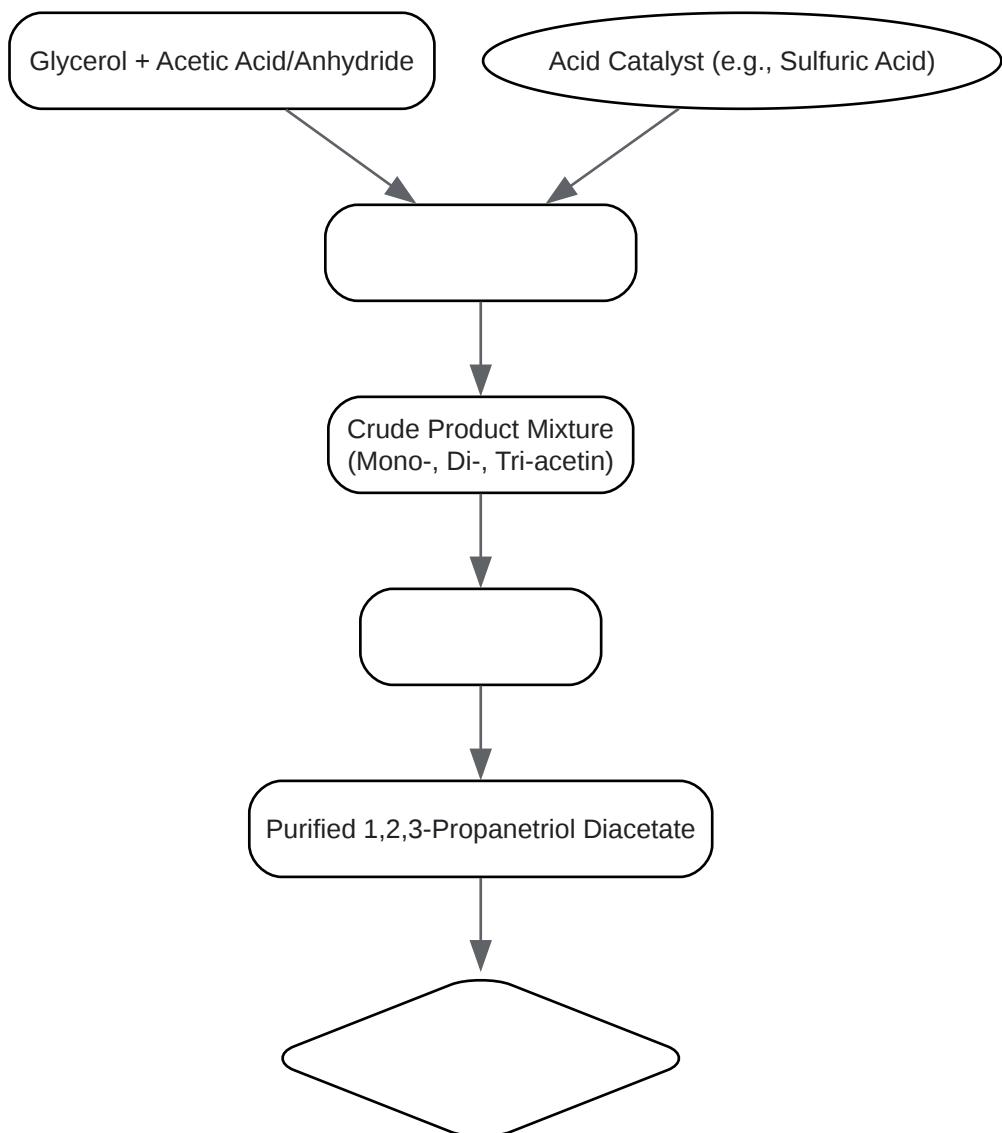


Figure 1: Generalized Synthesis Workflow of 1,2,3-Propanetriol Diacetate

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Caption: A simplified diagram of the synthesis process for 1,2,3-propanetriol diacetate.

Recent research has also explored alternative synthesis routes, such as the transesterification of glycerol with ethyl acetate, which can offer high conversion rates and selectivity towards diacetin and triacetin.[14]

Part 4: Applications in Research and Drug Development

The unique properties of 1,2,3-propanetriol diacetate make it a highly valuable excipient and solvent in the pharmaceutical industry.[3] Its low toxicity and approval by regulatory bodies like the FDA for certain applications further enhance its utility.[3]

Key Pharmaceutical Applications

- Solvent and Co-solvent: It is used to dissolve or carry active pharmaceutical ingredients (APIs), particularly those that are lipophilic or have poor water solubility.[3] This enhances the stability and bioavailability of the drug.
- Plasticizer: In tablet coatings and transdermal patches, diacetin imparts flexibility and durability.[3]
- Formulation Aid: It acts as a formulation aid, ensuring the even distribution and stability of active components in creams, lotions, and ointments.
- Drug Delivery Systems: Research has shown its use in designing advanced drug delivery systems, such as push-pull osmotic pumps for controlled release of drugs.[5][11]

Part 5: Analytical Methodologies

The quality control and analysis of 1,2,3-propanetriol diacetate are crucial to ensure its purity and suitability for its intended application, especially in the pharmaceutical and food industries.

Standard Analytical Techniques

- Gas Chromatography (GC): GC is a common method for determining the purity of diacetin and quantifying the relative amounts of mono-, di-, and triacetin in a sample.
- High-Performance Liquid Chromatography (HPLC): HPLC is another powerful technique for the separation and quantification of acetin isomers.
- Spectroscopy (NMR, IR): Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are used to confirm the chemical structure of the compound.[\[7\]](#)

Illustrative Analytical Protocol: Purity Assessment by Gas Chromatography

The following is a generalized, step-by-step protocol for assessing the purity of a diacetin sample using gas chromatography.

- Sample Preparation:
 - Accurately weigh a sample of 1,2,3-propanetriol diacetate.
 - Dilute the sample in a suitable solvent (e.g., methanol or ethanol) to a known concentration.
 - Prepare a series of calibration standards of monoacetin, diacetin, and triacetin in the same solvent.
- GC System Configuration:
 - Column: A polar capillary column, such as one with a DB-FFAP or Stabilwax stationary phase, is often suitable for separating the glycerol acetates.[\[15\]](#)
 - Injector: Set the injector temperature to ensure complete vaporization of the sample without degradation.
 - Detector: A Flame Ionization Detector (FID) is commonly used for its sensitivity to organic compounds.

- Carrier Gas: Use an inert carrier gas such as helium or hydrogen at a constant flow rate. [15]
- Chromatographic Conditions:
 - Implement a temperature program that starts at a lower temperature and ramps up to a higher temperature to ensure the separation of all components, from the more volatile monoacetin to the less volatile triacetin.[15]
- Data Analysis:
 - Inject the prepared standards to generate a calibration curve for each component.
 - Inject the sample solution.
 - Identify the peaks corresponding to monoacetin, diacetin, and triacetin based on their retention times compared to the standards.
 - Calculate the concentration of each component in the sample using the calibration curves.
 - Determine the purity of the diacetin by calculating its percentage relative to the other components.

Part 6: Safety and Handling

1,2,3-Propanetriol diacetate is generally considered to have low toxicity.[2][3] However, as with any chemical, proper safety precautions should be observed.

- Handling: Use in a well-ventilated area and avoid contact with skin and eyes.[10][16] Standard personal protective equipment (PPE) such as safety goggles and gloves should be worn.[12][16]
- Storage: Store in a tightly closed container in a cool, dry place.[9][16] It is hygroscopic, so protection from moisture is important.[5][12]
- Fire Safety: It is a combustible liquid. Use appropriate extinguishing media such as water spray, foam, carbon dioxide, or dry powder in case of a fire.[10]

- Spills: Spilled material can create a slipping hazard.[\[10\]](#) Absorb spills with an inert material and dispose of it according to local regulations.

For detailed safety information, always refer to the current Material Safety Data Sheet (MSDS) provided by the supplier.[\[10\]](#)[\[12\]](#)[\[16\]](#)

Conclusion

1,2,3-Propanetriol diacetate is a functionally rich and scientifically significant compound. Its well-defined chemical identity, characterized by the CAS number 25395-31-7 and a host of synonyms, provides a solid foundation for its application in sensitive fields like drug development. The interplay of its physicochemical properties underpins its efficacy as a solvent, plasticizer, and formulation aid. A thorough understanding of its synthesis, analytical control, and safe handling procedures, as outlined in this guide, is essential for harnessing its full potential in research and commercial applications.

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References

- 1. chem.international [chem.international]
- 2. CAS 25395-31-7: Glycerol diacetate | CymitQuimica [cymitquimica.com]
- 3. nbinfo.com [nbinfo.com]
- 4. Glyceryl diacetate - Wikipedia [en.wikipedia.org]
- 5. atamankimya.com [atamankimya.com]
- 6. Diacetin | FCC, Kosher, Tech Grade – Reliable U.S. Supplier [allanchem.com]
- 7. Diacetin | C7H12O5 | CID 66021 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 9. 1,2,3-Propanetriol diacetate(25395-31-7)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]

- 10. Diacetin MSDS/SDS | Supplier & Distributor [eventt-chem.com]
- 11. Diacetin | 25395-31-7 [chemicalbook.com]
- 12. fishersci.com [fishersci.com]
- 13. Diacetin 25395-31-7 [sigmaaldrich.com]
- 14. biofueljournal.com [biofueljournal.com]
- 15. Diacetin [webbook.nist.gov]
- 16. echemi.com [echemi.com]
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